

Application Notes and Protocols: N-(4-methylpyridin-2-yl)acetamide in Medicinal Chemistry

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Compound of Interest

Compound Name: *N*-(4-methylpyridin-2-yl)acetamide

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Introduction

N-(4-methylpyridin-2-yl)acetamide is a chemical compound belonging to the class of N-aryl acetamides. It is characterized by a central acetamide group linked to a 4-methylpyridine ring. [1] While direct biological activity and specific pharmacological data for **N-(4-methylpyridin-2-yl)acetamide** are not extensively reported in publicly available literature, its significance in medicinal chemistry lies primarily in its role as a versatile synthetic intermediate and a structural motif. The pyridine ring is a fundamental scaffold in drug discovery, and acetamide functionalities can participate in crucial hydrogen bonding interactions with biological targets. [1] [2]

This document provides detailed application notes on the utility of **N-(4-methylpyridin-2-yl)acetamide** as a building block in the synthesis of more complex molecules and outlines a standard protocol for its preparation.

Chemical Properties

A summary of the key chemical properties of **N-(4-methylpyridin-2-yl)acetamide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ N ₂ O	[3]
Molecular Weight	150.18 g/mol	[3][4]
CAS Number	5327-32-2	[3][4]
IUPAC Name	N-(4-methylpyridin-2-yl)acetamide	[3]
Synonyms	2-Acetamido-4-methylpyridine, N-(4-methyl-2-pyridyl)acetamide	[3]

Applications in Medicinal Chemistry

The primary application of **N-(4-methylpyridin-2-yl)acetamide** in medicinal chemistry is as a precursor and building block for the synthesis of more elaborate molecules with potential therapeutic activities.[1] The acetamide group can be involved in linking different heterocyclic ring systems, a common strategy in the design of novel drug candidates.[1]

While direct quantitative biological data for **N-(4-methylpyridin-2-yl)acetamide** is not readily available, the broader class of N-aryl acetamide derivatives has been explored for various medicinal applications, including:

- **Antifungal Agents:** Derivatives of N-pyridin-2-yl acetamides have been synthesized and screened for their antifungal properties. For instance, a series of N-pyridin-2-yl substituted [4-methylphenylsulphonamido] acetamides demonstrated promising activity against *Candida albicans* and *Aspergillus niger*. [5] Other studies on 2-(2-oxo-morpholin-3-yl)-acetamide derivatives have also reported fungicidal activity against *Candida* species. [6]
- **Anticancer Agents:** The 1,3-thiazole scaffold, when incorporated into acetamide derivatives, has shown potential as anticancer agents. For example, N-(4-(4-Chlorophenyl)Thiazol-2-yl)-2-(2-Phenylacetamido) Acetamide derivatives have been synthesized and evaluated for their cytotoxic activity against various cancer cell lines.

- Anticonvulsant and Antimicrobial Agents: Some N-arylazole acetamide derivatives have been investigated for their anticonvulsant and antimicrobial activities.^[7]

These examples highlight the potential of the N-aryl acetamide scaffold, suggesting that derivatives of **N-(4-methylpyridin-2-yl)acetamide** could be of interest for future drug discovery efforts.

Experimental Protocols

Synthesis of N-(4-methylpyridin-2-yl)acetamide

A common and straightforward method for the synthesis of **N-(4-methylpyridin-2-yl)acetamide** is the N-acylation of 2-amino-4-methylpyridine with acetic anhydride.^{[1][4]}

Materials:

- 2-Amino-4-methylpyridine
- Acetic anhydride
- Diethyl ether

Equipment:

- Round-bottom flask
- Heating mantle or oil bath with temperature control
- Magnetic stirrer
- Condenser (optional, depending on the scale and temperature)
- Buchner funnel and flask for vacuum filtration
- Vacuum pump
- Glassware for crystallization

Procedure:

- In a round-bottom flask, suspend 2-amino-4-methylpyridine (99.0 g, 91.5 mmol) in acetic anhydride (250 mL).[4]
- Warm the mixture to 70°C with stirring for 2 hours.[4]
- After the reaction is complete, cool the mixture to room temperature.[4]
- Slowly add diethyl ether (100 mL) to the cooled mixture to induce crystallization.[4]
- The product will crystallize as white needles.[4]
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold diethyl ether.
- Dry the product in vacuo to afford **N-(4-methylpyridin-2-yl)acetamide**.

Expected Yield: 130 g (95%)[4]



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Caption: Synthesis workflow for **N-(4-methylpyridin-2-yl)acetamide**.

Application as a Synthetic Intermediate: Synthesis of 2-(4,6-Dimethylpyrimidin-2-ylsulfanyl)-N-(4-methylpyridin-2-yl)acetamide

This example illustrates the use of a derivative of **N-(4-methylpyridin-2-yl)acetamide** in the synthesis of a more complex heterocyclic compound.

Reaction: The title compound is prepared by the reaction of 2-thio-4,6-dimethylpyrimidine with 2-chloro-N-(5-methylpyridin-2-yl)acetamide in refluxing ethanol.

Note: This protocol uses a chloro-derivative of the primary compound of interest.



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Caption: Use as an intermediate in heterocyclic synthesis.

Conclusion

N-(4-methylpyridin-2-yl)acetamide is a valuable and readily accessible chemical intermediate for medicinal chemistry research. While direct biological data on this specific compound is limited, its utility as a building block for constructing more complex molecules is well-established. The broader class of N-aryl acetamides has shown promise in various therapeutic areas, suggesting that novel derivatives of **N-(4-methylpyridin-2-yl)acetamide** could be worthy of investigation in future drug discovery programs. The provided synthesis protocol offers a reliable method for obtaining this compound for further research and development.

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